

Safe handling and storage procedures for N,N-Dimethylacetacetamide

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Compound of Interest

Compound Name: **N,N-Dimethylacetacetamide**

Cat. No.: **B146725**

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Application Notes and Protocols for N,N-Dimethylacetacetamide

Topic: Safe Handling and Storage Procedures for **N,N-Dimethylacetacetamide**

Audience: Researchers, scientists, and drug development professionals.

Introduction

N,N-Dimethylacetacetamide (DMAA), CAS No. 2044-64-6, is a colorless to yellow liquid commonly utilized as a solvent and a versatile intermediate in organic synthesis, particularly in the production of pharmaceuticals, agrochemicals, and dyes.^{[1][2]} Its stability under normal conditions and solubility in many organic solvents make it a valuable reagent.^{[1][2]} However, proper handling and storage procedures are critical to ensure laboratory safety. These notes provide detailed protocols and safety information for the use of **N,N-Dimethylacetacetamide** in a research and development setting.

Hazard Identification and Summary

N,N-Dimethylacetacetamide is classified as a hazardous substance. It is a combustible liquid that can cause serious eye irritation and mild skin irritation.^{[3][4]} It may be harmful if swallowed or if it comes into contact with skin.^[4]

Key Hazards:

- Health: Causes serious eye irritation.[4][5][6] Harmful in contact with skin or if inhaled.[4][6] May cause harm to an unborn child.[5][6] Chronic exposure may lead to hepatotoxicity.[7]
- Flammability: Combustible liquid.[4][5] Keep away from heat, sparks, open flames, and other ignition sources.[4][5]
- Reactivity: Stable under normal conditions.[3] It is incompatible with strong oxidizing agents, halogenated compounds (like carbon tetrachloride), and may react violently with iron.[8]

Quantitative Data Summary

The physical, chemical, and safety properties of **N,N-Dimethylacetamide** are summarized below.

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	2044-64-6[9]
Molecular Formula	C6H11NO2[2][9]
Molar Mass	129.16 g/mol [2][9]
Appearance	Clear, colorless to yellow liquid[1]
Boiling Point	194°C (lit.)[9]
Melting Point	-88°C (lit.)[9]
Flash Point	122°C (252°F)[3]
Density	~1.02 g/cm ³ at 20°C[2]
Solubility	Soluble in water.[1][8] Miscible with many organic solvents.[2]

Table 2: Exposure Controls and Personal Protection

Parameter	Recommendation
Engineering Controls	Use in a well-ventilated place, preferably a chemical fume hood.[5][9] Ensure eyewash stations and safety showers are close to the workstation.[5]
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[9]
Skin Protection	Wear chemical-impermeable gloves (inspected prior to use) and protective clothing.[9]
Respiratory Protection	If exposure limits are exceeded or irritation occurs, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5]
General Hygiene	Wash hands thoroughly after handling.[10] Do not eat, drink, or smoke in work areas.[10]

Table 3: Fire-Fighting Measures

Aspect	Information
Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][9]
Unsuitable Extinguishing Media	A full water jet may be unsuitable.[6]
Specific Hazards	Combustible material; containers may explode when heated.[5] Thermal decomposition can release irritating gases and toxic fumes of carbon oxides (CO, CO ₂) and nitrogen oxides (NO _x).[3][5][8]
Protective Equipment	Wear a self-contained breathing apparatus (SCBA) and full protective gear.[5][9]

Experimental Protocols

- Preparation: Before handling, read the Safety Data Sheet (SDS) thoroughly. Ensure a chemical fume hood is operational and an appropriate fire extinguisher is accessible.
- Personal Protective Equipment (PPE): Don appropriate PPE, including safety goggles with side shields, a lab coat, and chemical-resistant gloves.[9]
- Ventilation: Conduct all handling and dispensing operations inside a certified chemical fume hood to avoid breathing vapors.[5]
- Dispensing: Ground all equipment containing the material to prevent static discharge. Use non-sparking tools.[9] Open containers carefully and slowly dispense the required amount.
- Storage after Use: Keep containers tightly closed when not in use.[5][9] Store in a designated, cool, dry, and well-ventilated area.[5][9]
- Hygiene: After handling, wash hands and any exposed skin thoroughly.[4][10]
- Immediate Action: Evacuate personnel from the immediate spill area.[9] Remove all sources of ignition.[5][9]
- Ventilation: Ensure the area is well-ventilated.
- Containment: Prevent further leakage or spillage if it is safe to do so.[9] Do not let the chemical enter drains.[9]
- Cleanup: Wear full PPE, including respiratory protection if necessary. Absorb the spill with an inert, non-combustible material such as dry earth, sand, or vermiculite.[8]
- Collection: Use clean, non-sparking tools to collect the absorbed material and place it into a suitable, labeled, and closed container for disposal.[8][9]
- Decontamination: Clean the spill area thoroughly with an appropriate solvent and then soap and water.
- Disposal: Dispose of the waste material in accordance with local, state, and federal regulations.

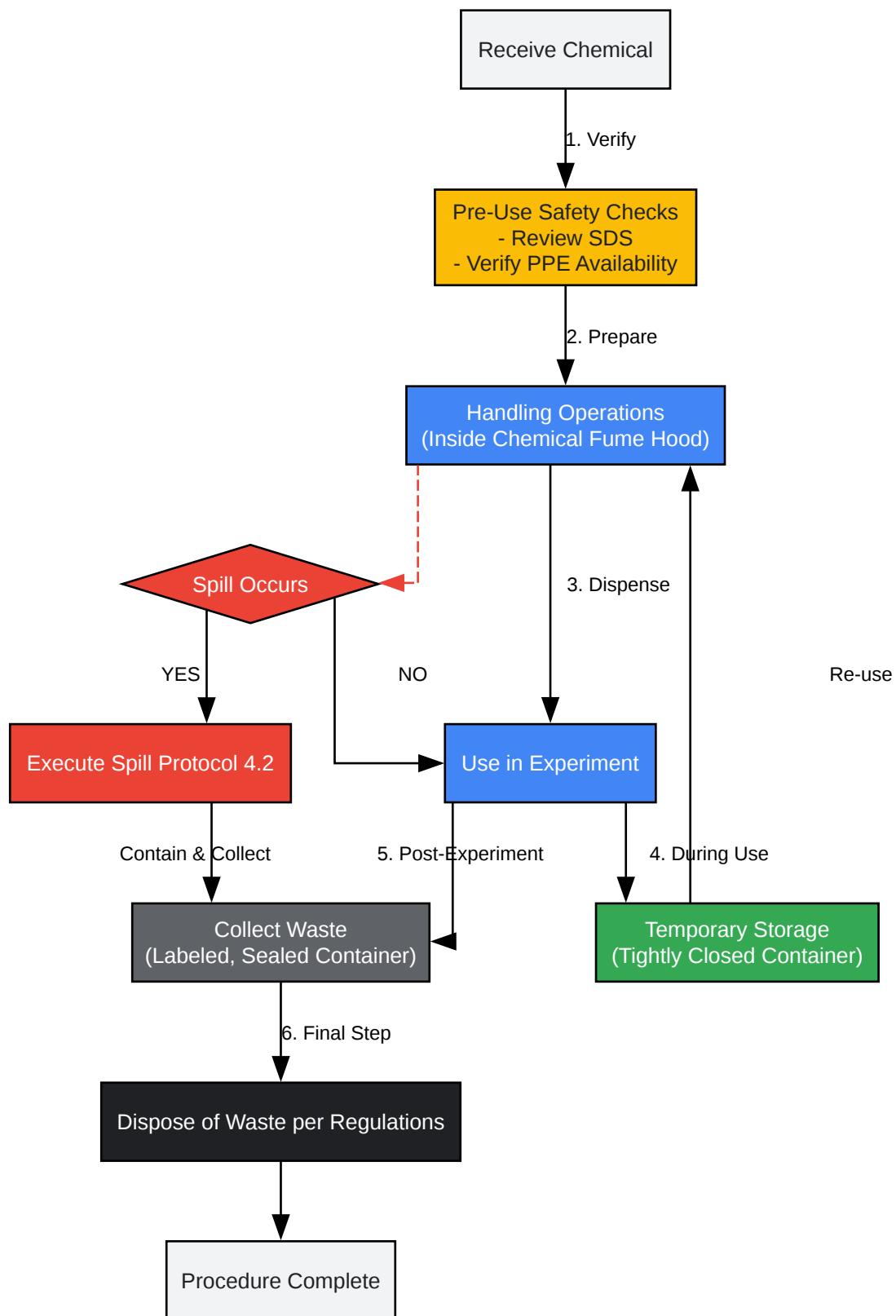
- Eye Contact: Immediately rinse with pure water for at least 15 minutes, holding the eyelids open.[3][9] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.
- Skin Contact: Take off contaminated clothing immediately.[9] Wash the affected area with soap and plenty of water for at least 15 minutes.[3][9] Consult a doctor.[9]
- Inhalation: Move the victim to fresh air.[9] If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting.[5] Rinse the mouth with water.[9] Never give anything by mouth to an unconscious person.[9] Call a physician or poison control center immediately.[5][9]

Safe Storage Protocols

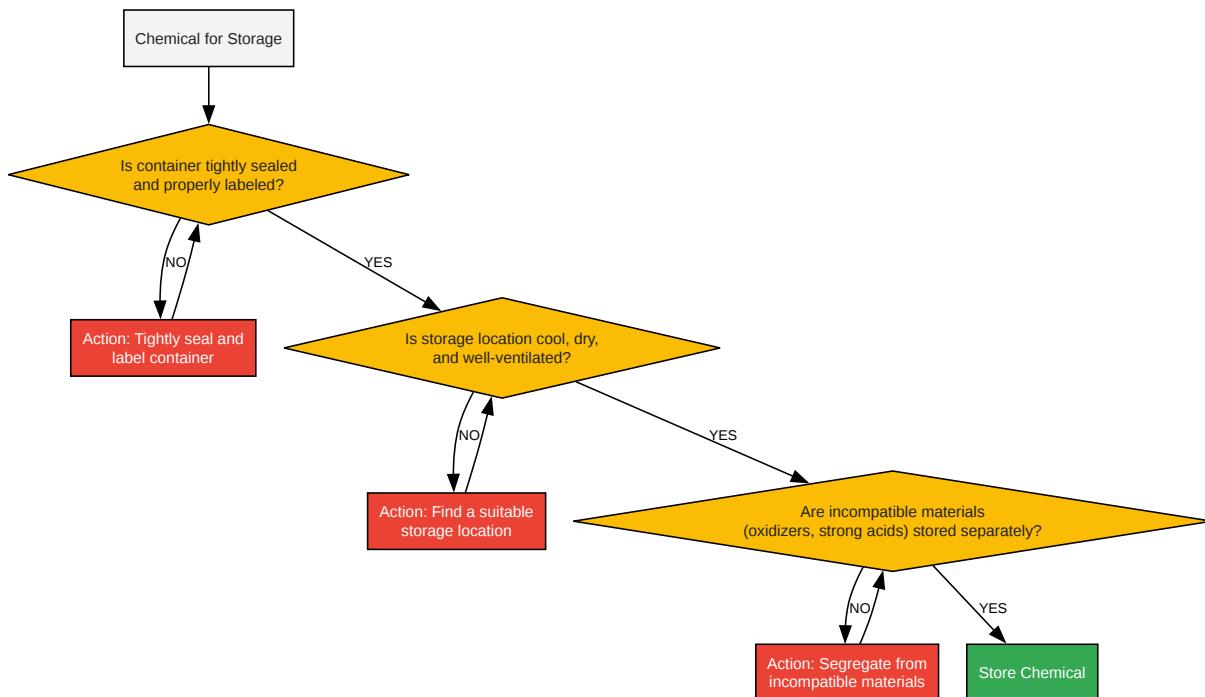
- Conditions: Store containers in a dry, cool, and well-ventilated place.[5][9] The storage area should be locked up or accessible only to authorized personnel.[11]
- Containers: Keep containers tightly closed and sealed until ready for use.[9]
- Incompatibilities: Store away from incompatible materials, which include:
 - Strong oxidizing agents.[3][5]
 - Strong acids.[5]
 - Halogenated compounds (e.g., carbon tetrachloride).
 - Metals such as mild steel, black iron, brass, or copper, as contact may cause color formation.[3]

Visualized Workflows and Logic

The following diagrams illustrate the recommended workflows for handling and storing **N,N-Dimethylacetamide**.

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Caption: Workflow for Safe Handling of **N,N-Dimethylacetamide**.

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Caption: Decision Protocol for Safe Storage of N,N-Dimethylacetooacetamide.

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